

ST638: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ST638

Cat. No.: B15586729

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

ST638 is a potent, cell-permeable inhibitor of protein tyrosine kinases. This technical guide provides an in-depth overview of its molecular characteristics, mechanism of action, and relevant experimental protocols for its application in research and drug development.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₃ S	[1] [2] [3] [4]
Molecular Weight	354.4 g/mol	[1]
Alternate Names	alpha-Cyano-(3-ethoxy-4-hydroxy-5-phenylthiomethyl)cinnamide	[1]
CAS Number	107761-24-0	[2] [3]

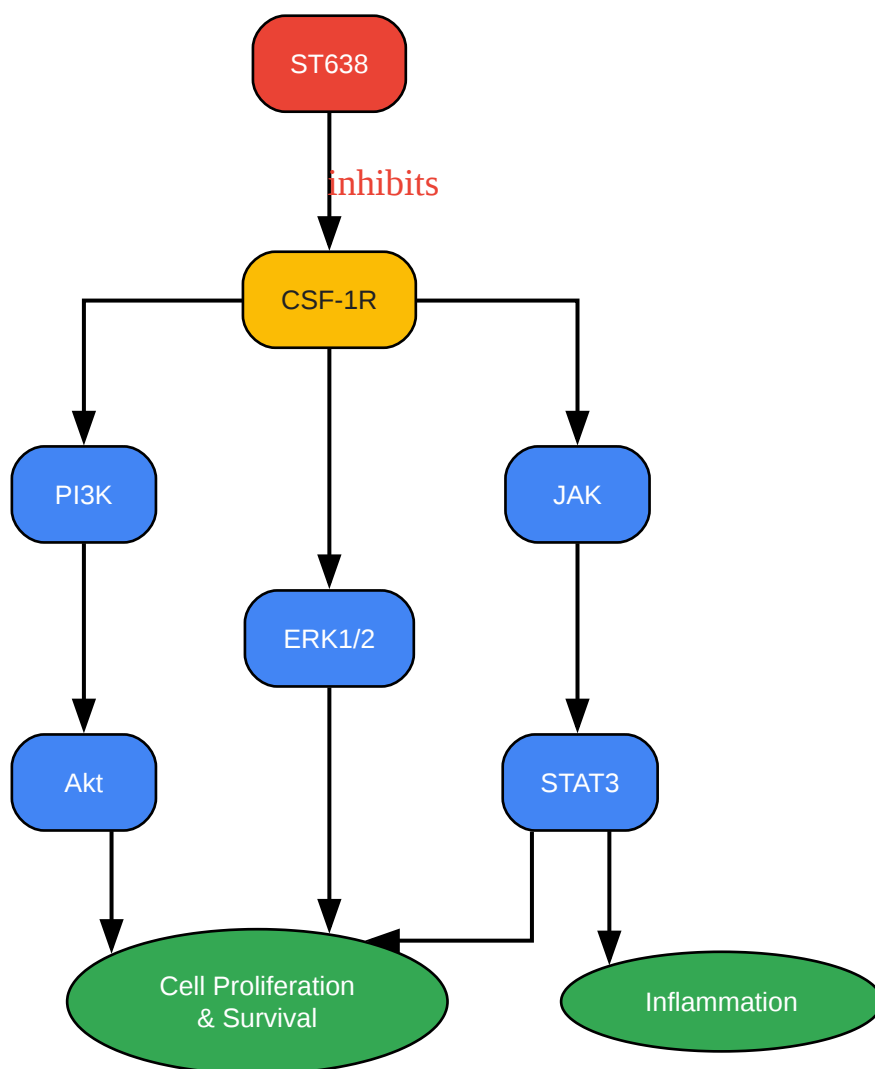
Mechanism of Action

ST638 functions as a tyrosine kinase inhibitor with a reported half-maximal inhibitory concentration (IC_{50}) of 370 nM.[3] Its primary target is the Colony-Stimulating Factor 1 Receptor (CSF-1R), a receptor tyrosine kinase essential for the proliferation, differentiation, and survival of macrophages and other myeloid cells.[2][5] By inhibiting CSF-1R, **ST638** effectively blocks downstream signaling cascades, including the Phosphoinositide 3-kinase (PI3K)/Akt, Extracellular signal-regulated kinase (ERK1/2), and Janus kinase (JAK)/Signal Transducer and Activator of Transcription (STAT) pathways.[2][5]

It is critical to note that while some commercial sources have previously mischaracterized **ST638** as a Sirtuin 1 (SIRT1) activator, extensive scientific literature confirms its role as a tyrosine kinase inhibitor.[1]

Signaling Pathways Modulated by **ST638**

The inhibitory action of **ST638** on CSF-1R and other tyrosine kinases disrupts key signaling pathways integral to cell growth, survival, and inflammation.



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Figure 1: **ST638** inhibits CSF-1R signaling, thereby affecting downstream pathways such as PI3K/Akt, ERK1/2, and JAK/STAT, which are crucial for cell proliferation, survival, and inflammation.

Experimental Protocols

Cell Proliferation Assay (WST-1)

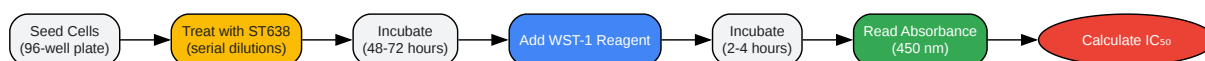
This protocol outlines the use of a WST-1 assay to determine the anti-proliferative effects of **ST638**.

Materials:

- Target cell line (e.g., HeLa)
- Complete culture medium (e.g., DMEM with 10% FBS)
- **ST638**
- WST-1 reagent
- 96-well microplate
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000 cells/well and incubate for 24 hours to allow for attachment.
- Prepare serial dilutions of **ST638** in culture medium.
- Replace the medium with the **ST638** dilutions and incubate for 48-72 hours. Include a vehicle control (e.g., DMSO).
- Add 10 μ L of WST-1 reagent to each well and incubate for 2-4 hours.
- Measure the absorbance at 450 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control to determine the IC₅₀ value.



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Figure 2: Experimental workflow for the WST-1 cell proliferation assay with **ST638**.

Western Blot for Phospho-ERK Inhibition

This protocol describes the detection of phosphorylated ERK (p-ERK) inhibition by **ST638**.

Materials:

- Target cell line
- **ST638**
- Lysis buffer
- Primary antibodies (anti-p-ERK, anti-total-ERK)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- SDS-PAGE and Western blotting equipment

Procedure:

- Culture cells to 70-80% confluency.
- Treat cells with varying concentrations of **ST638** for the desired time.
- Lyse the cells and quantify protein concentration.
- Separate protein lysates by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and incubate with the primary antibody against p-ERK.
- Wash and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate.
- Strip and re-probe the membrane for total ERK as a loading control.
- Quantify band intensities to determine the ratio of p-ERK to total ERK.

Prostaglandin E2 (PGE2) Production Assay (ELISA)

ST638 has been shown to inhibit PGE2 production.[6] This can be quantified using a competitive ELISA kit.

Materials:

- Cell culture supernatant from **ST638**-treated and control cells
- PGE2 ELISA Kit (containing PGE2 standard, detection antibody, HRP-conjugate, substrate, and wash buffer)
- 96-well microplate pre-coated with a capture antibody
- Microplate reader

Procedure:

- Prepare PGE2 standards and samples (cell culture supernatants).
- Add standards and samples to the wells of the microplate.
- Add a fixed amount of HRP-labeled PGE2 to each well to compete with the PGE2 in the sample for binding to the capture antibody.
- Incubate and wash the plate to remove unbound reagents.
- Add a substrate solution that reacts with HRP to produce a colorimetric signal.
- Stop the reaction and measure the absorbance at the appropriate wavelength.
- The intensity of the color is inversely proportional to the concentration of PGE2 in the sample. Calculate the PGE2 concentration based on the standard curve.

Bronchial Smooth Muscle Contraction Assay

ST638's effect on smooth muscle contraction can be assessed using isolated tracheal rings.

Materials:

- Isolated tracheal rings from a suitable animal model (e.g., rat or guinea pig)

- Organ bath system with a force transducer
- Krebs-Henseleit solution
- Contractile agonist (e.g., acetylcholine or histamine)
- **ST638**

Procedure:

- Mount the tracheal rings in the organ baths containing Krebs-Henseleit solution, maintained at 37°C and aerated with 95% O₂ and 5% CO₂.
- Allow the tissues to equilibrate under a resting tension.
- Induce a stable contraction with a contractile agonist.
- Once a plateau is reached, add **ST638** at various concentrations to the bath.
- Record the changes in isometric tension to determine the relaxant effect of **ST638**.
- Express the relaxation as a percentage of the pre-induced contraction.

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References

- 1. abcam.com [abcam.com]
- 2. file.elabscience.com [file.elabscience.com]
- 3. raybiotech.com [raybiotech.com]
- 4. cloud-clone.com [cloud-clone.com]
- 5. Dexmedetomidine's inhibitory effects on acetylcholine release from cholinergic nerves in guinea pig trachea: a mechanism that accounts for its clinical benefit during airway irritation -

PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 6. Selective inhibition of PGE2 production in cells transfected with c-fms encoded CSF-1 receptor genes by the tyrosine kinase inhibitor, ST638 - PubMed [pubmed.ncbi.nlm.nih.gov]
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